

An In-depth Technical Guide to 3-(Benzylamino)propanenitrile

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Compound of Interest

Compound Name: 3-(Benzylamino)propanenitrile

Cat. No.: B032681

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **3-(Benzylamino)propanenitrile**. The information is intended to serve as a technical resource for professionals in research and development.

Core Chemical Properties

3-(Benzylamino)propanenitrile, also known as β -(Benzylamino)propionitrile, is a chemical compound that serves as a versatile intermediate in organic synthesis.^[1] Its structure incorporates a benzylamine group and a nitrile functional group, making it a useful building block for more complex molecules.

General and Physical Properties

The fundamental chemical and physical characteristics of **3-(Benzylamino)propanenitrile** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

Table 1: General Chemical Identifiers

Property	Value
CAS Number	706-03-6[1][2][3][4]
IUPAC Name	3-(benzylamino)propanenitrile[4]
Molecular Formula	C ₁₀ H ₁₂ N ₂ [1][3][4]
Molecular Weight	160.22 g/mol [1][2][3][4]
EC Number	211-890-7[2][4]

| MDL Number | MFCD00001955[1][2] |

Table 2: Physical and Spectroscopic Properties

Property	Value
Appearance	Clear Colorless Liquid[1]
Melting Point	70 °C[1][3]
Boiling Point	276.13°C (rough estimate)[1]; 301.4°C at 760 mmHg[3]
Density	1.024 g/mL at 25 °C[1][2]
Refractive Index (n _{20/D})	1.5308[1][2][3]
Flash Point	>110 °C (>230 °F)[1][3][5]
Solubility	Soluble in DMSO[1]

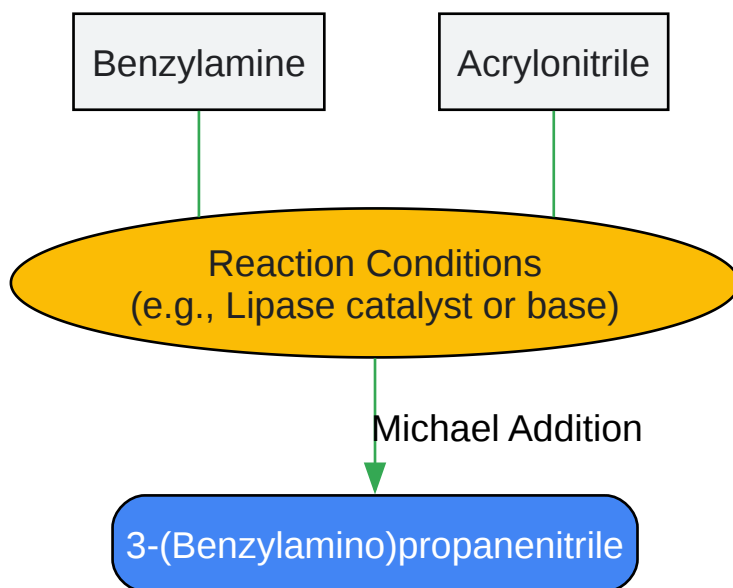
| Vapor Density | 5.52[5] |

Synthesis and Reactivity

3-(Benzylamino)propanenitrile is a key starting reagent for the synthesis of various organic compounds, including chiral building blocks for biologically active molecules.[1][2]

Synthesis of 3-(Benzylamino)propanenitrile

A common method for the synthesis of **3-(Benzylamino)propanenitrile** involves the reaction of benzylamine with acrylonitrile.



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Caption: General synthesis workflow for **3-(Benzylamino)propanenitrile**.

Reactivity: Aza-Type Michael Reaction

3-(Benzylamino)propanenitrile readily participates in aza-type Michael reactions. For instance, it reacts with 1-hydroxymethyl-5-methyl-1H-pyrazole-3-carboxylic acid ethyl ester under mild conditions.[1][2] This reactivity makes it a valuable precursor for creating more complex nitrogen-containing heterocyclic compounds.[2]

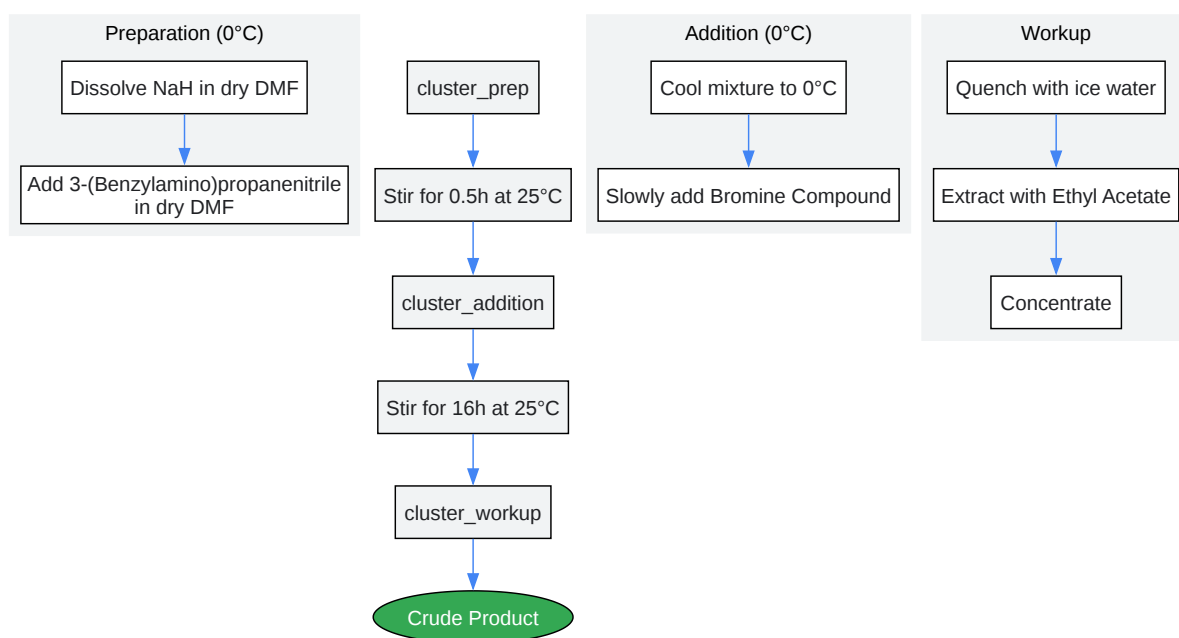
Experimental Protocols

Detailed methodologies are essential for the successful application of **3-(Benzylamino)propanenitrile** in a laboratory setting.

Protocol 1: General Synthesis of N-Substituted Aminonitriles

This protocol outlines a general procedure for the synthesis of derivatives from **3-(Benzylamino)propanenitrile**, which can be adapted from similar syntheses.[6]

- Preparation: To a solution of sodium hydride (1.2 mmol) in dry N,N-dimethylformamide (DMF, 4 mL) at 0 °C, add **3-(Benzylamino)propanenitrile** (0.88 mmol) in 2 mL of dry DMF.
- Stirring: Allow the mixture to stir at 25 °C for 30 minutes.
- Addition: Cool the reaction mixture back to 0 °C and slowly add a bromine-containing compound (e.g., an alkyl or aryl bromide) (0.97 mmol).
- Reaction: Continue stirring the mixture for 16 hours at 25 °C.
- Quenching and Extraction: Quench the reaction with ice water and extract the product with ethyl acetate (3 x 30 mL).
- Concentration: Concentrate the combined organic layers to yield the crude product, which can be used in subsequent steps without further purification.[6]



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Caption: Experimental workflow for the synthesis of N-substituted derivatives.

Spectroscopic Data

Spectroscopic analysis is critical for the characterization and purity assessment of **3-(Benzylamino)propanenitrile**.

Table 3: Available Spectroscopic Data

Technique	Platform/Reference
¹ H NMR	Available from Guidechem, SpectraBase[3][7]
¹³ C NMR	Available from ChemicalBook, Guidechem[3][8]
IR Spectroscopy	Available from Guidechem, NIST WebBook, SpectraBase[3][9][10]
Mass Spectrometry	Available from Guidechem[3]

| Raman Spectroscopy | Available from PubChem[4] |

Safety and Handling

Proper handling of **3-(Benzylamino)propanenitrile** is imperative due to its potential hazards.

Table 4: GHS Hazard Information

Hazard Class	GHS Code(s)	Description
Acute Toxicity	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled.[2][4]
Skin Irritation	H315	Causes skin irritation.[2][4]
Eye Irritation	H319	Causes serious eye irritation. [2][4]

| Respiratory Irritation | H335 | May cause respiratory irritation.[2][4] |

Personal Protective Equipment (PPE): When handling this compound, appropriate PPE, including eye shields, face shields, gloves, and a suitable respirator (type ABEK (EN14387) filter), should be used.[2]

Storage: Store in a dark, dry place in a sealed container at room temperature.[11] It is classified under Storage Class 10 for combustible liquids.[2]

In case of exposure:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes.[5]
- Skin: Wash off immediately with soap and plenty of water.[5]
- Inhalation: Move the victim to fresh air.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth and have them drink plenty of water.[5]

In all cases of exposure, seek medical attention if you feel unwell.[5]

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